

# An In-depth Technical Guide to 2,2-Dimethyl-4-pentenoic Acid

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## Compound of Interest

Compound Name: 2,2-Dimethyl-4-pentenoic acid

Cat. No.: B102295

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and characterization of **2,2-Dimethyl-4-pentenoic acid**. This document is intended for researchers and professionals in the fields of chemistry and drug development who require detailed technical information about this compound.

## Molecular Structure and Identification

**2,2-Dimethyl-4-pentenoic acid** is a branched-chain unsaturated carboxylic acid. Its structure is characterized by a pentenoic acid backbone with two methyl groups substituted at the  $\alpha$ -carbon (C2) and a double bond between C4 and C5.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2,2-dimethylpent-4-enoic acid
CAS Number	16386-93-9[1][2]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub> [1]
SMILES	CC(C)(CC=C)C(O)=O[1]
InChI Key	BGUAPYRHJPWVEM-UHFFFAOYSA-N[2]

## Physicochemical Properties

The physicochemical properties of **2,2-Dimethyl-4-pentenoic acid** are summarized in the table below. These properties are essential for understanding its behavior in various chemical and biological systems.

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	128.17 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	TCI America
Boiling Point	104-108 °C at 20 mmHg	[1]
Density	0.933 g/mL at 25 °C	[2]
Refractive Index	1.431 (n <sub>20/D</sub> )	[2]

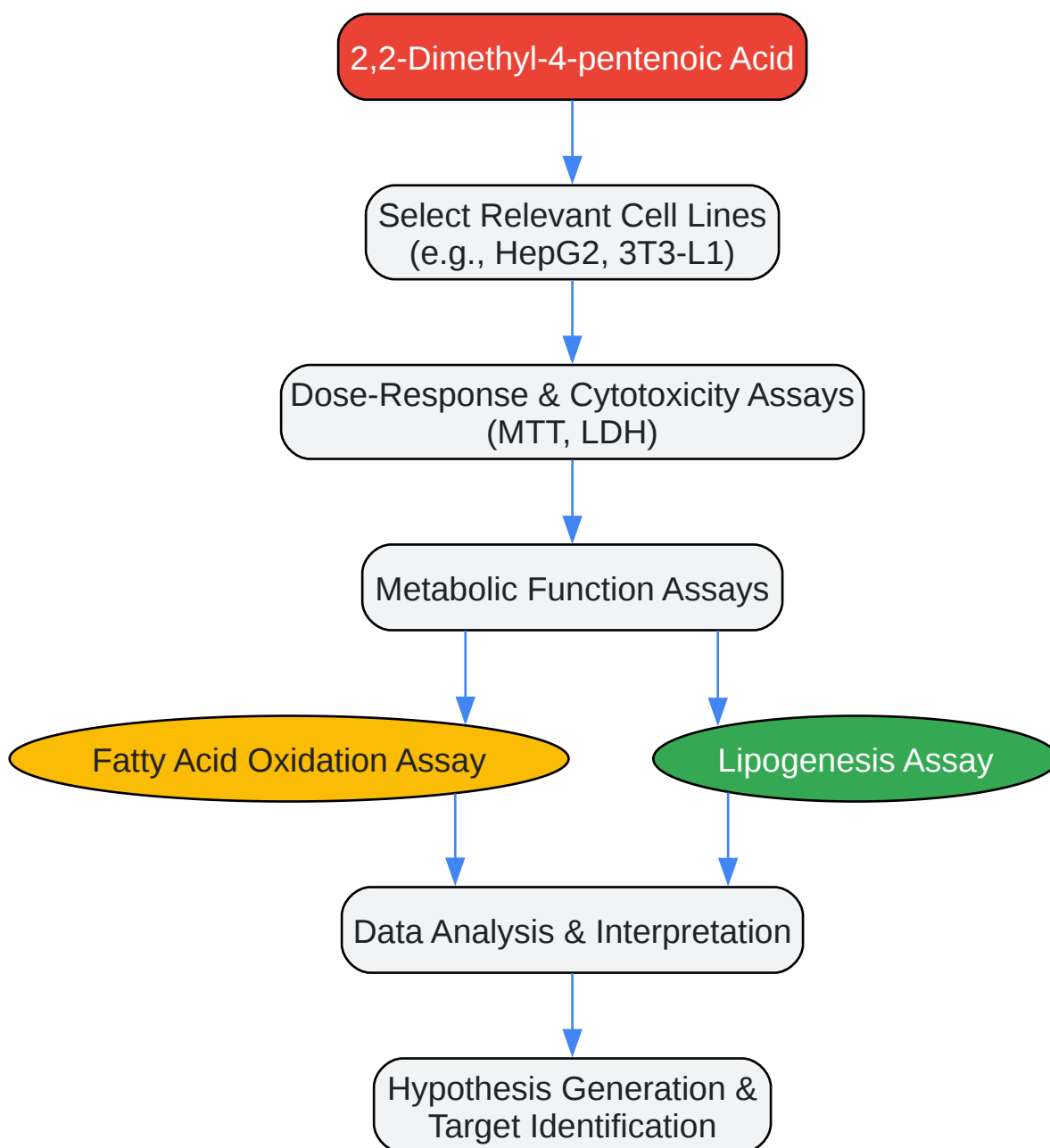
## Proposed Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **2,2-Dimethyl-4-pentenoic acid** is not readily available in the published literature, a plausible and efficient route can be designed based on the well-established malonic ester synthesis, which allows for the formation of  $\alpha,\alpha$ -disubstituted carboxylic acids.

### Principle

The proposed synthesis involves the dialkylation of a malonic ester (e.g., diethyl malonate) followed by hydrolysis and decarboxylation of the resulting substituted malonic acid.

## Proposed Synthetic Scheme



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2-Dimethyl-4-pentenoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102295#molecular-structure-of-2-2-dimethyl-4-pentenoic-acid]

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